

Solubility Profile of Boscalid-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Boscalid-d4**

Cat. No.: **B12425175**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Boscalid-d4** in various organic solvents. The data presented herein is essential for researchers and scientists working on the development of formulations, analytical methods, and other applications involving this stable isotope-labeled compound.

Note on Data: Quantitative solubility data for **Boscalid-d4** is not readily available in published literature. The data presented in this guide is for its non-deuterated analogue, Boscalid. Due to the isotopic similarity, the solubility characteristics of **Boscalid-d4** are expected to be nearly identical to those of Boscalid. This assumption is based on the principle that deuterium substitution has a negligible effect on the intermolecular forces governing solubility in organic solvents.

Quantitative Solubility Data

The following table summarizes the solubility of Boscalid in a range of common organic solvents. This data provides a strong foundation for solvent selection in experimental and developmental work with **Boscalid-d4**.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (g/100 mL)
Acetone	20	160 - 200[1][2]	16 - 20[3][4][5]
Acetonitrile	20	40 - 50	4 - 5
Dichloromethane	20	200 - 250	20 - 25
N,N-Dimethylformamide	20	> 250	
Ethyl Acetate	20	67 - 80	6.7 - 9
n-Heptane	20	< 10	
Methanol	20	40 - 50	4 - 5
1-Octanol	20	< 1	
2-Propanol	20	< 0.01	
Toluene	20	20 - 25	2 - 2.5

Qualitative solubility information indicates that Boscalid is slightly soluble in DMSO and methanol.

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, experimental protocol for determining the solubility of a compound such as **Boscalid-d4** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the solute.

Materials and Equipment:

- **Boscalid-d4** (analytical standard)
- Organic solvents (HPLC grade or equivalent)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps

- Constant temperature shaker or incubator
- Vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Boscalid-d4** to a series of vials. The exact amount will depend on the expected solubility in the chosen solvent.
 - Dispense a precise volume of the selected organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired experimental temperature (e.g., 20°C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. The solution should remain saturated with visible excess solid.
- Sample Clarification:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to sediment.

- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Sample Preparation for Analysis:
 - Accurately dilute a known volume of the filtered, saturated solution with the same organic solvent using volumetric flasks to bring the concentration within the calibration range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of **Boscalid-d4**.
 - Prepare a series of calibration standards of **Boscalid-d4** of known concentrations in the same solvent.
 - Construct a calibration curve by plotting the analytical response versus the concentration of the standards.
 - Calculate the concentration of **Boscalid-d4** in the diluted samples by interpolation from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **Boscalid-d4** in the organic solvent by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Boscalid-d4**.

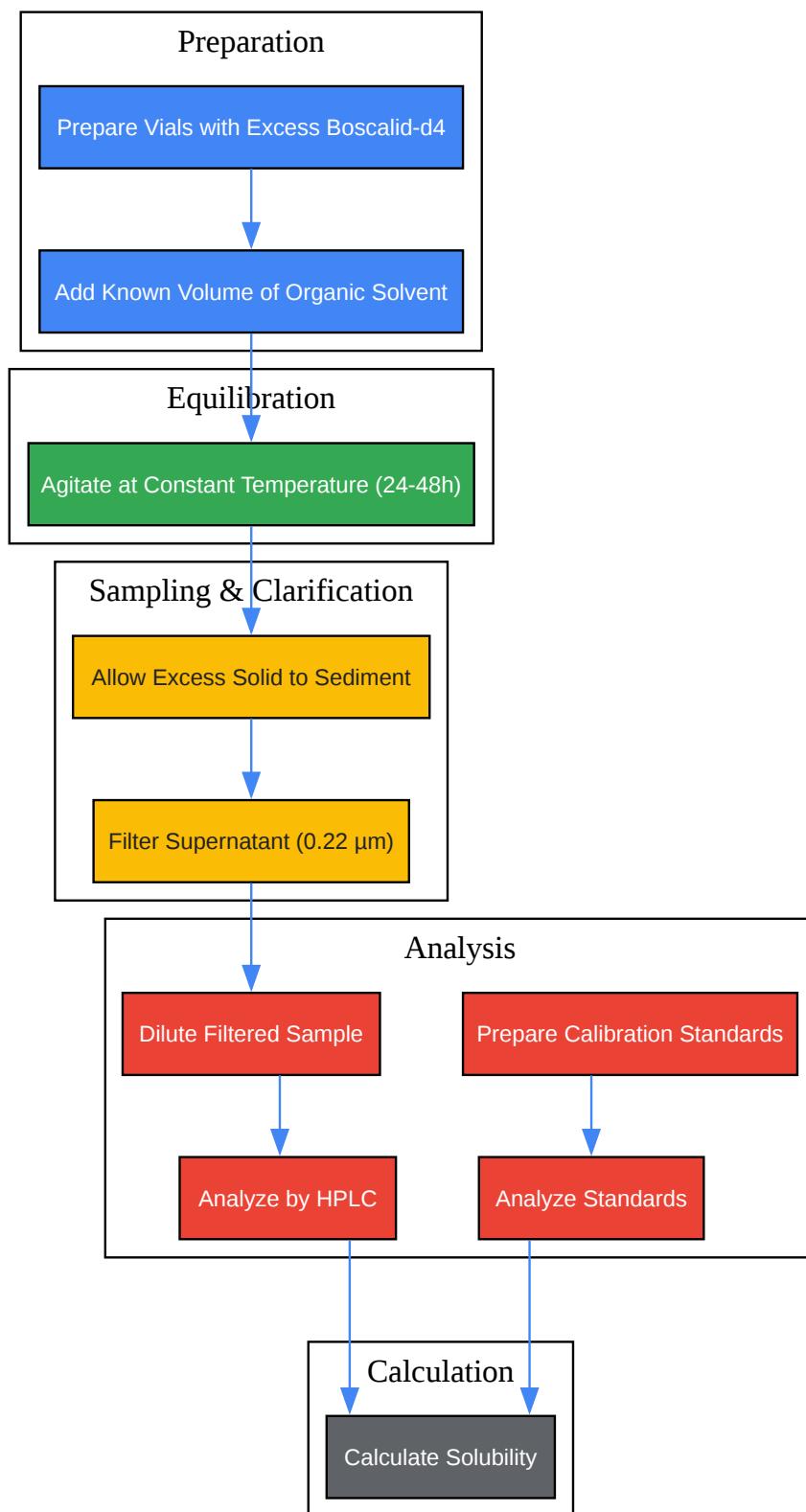
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Diagram of the experimental workflow for solubility determination.

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